

Pentaerythritol Tetraoleate: A Comprehensive Physicochemical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Pentaerythritol tetraoleate*

Cat. No.: *B107224*

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An In-depth Technical Guide

Pentaerythritol tetraoleate (PETO) is a tetraester of pentaerythritol and oleic acid. It is a non-polar, viscous liquid that exhibits excellent thermal stability and lubricity. These properties have led to its widespread use in various industrial applications, including as a lubricant, plasticizer, and in the formulation of cosmetics. For researchers, scientists, and drug development professionals, a thorough understanding of its physicochemical properties is crucial for harnessing its potential in novel applications, such as in the development of advanced drug delivery systems.

Physicochemical Properties

Pentaerythritol tetraoleate is characterized by its high molecular weight and hydrophobic nature. It is a clear, pale yellow, and odorless liquid at room temperature. Its insolubility in water and solubility in organic solvents are key characteristics influencing its application.

Table 1: General Physicochemical Properties of Pentaerythritol Tetraoleate

Property	Value	References
Molecular Formula	C77H140O8	[1] [2] [3]
Molecular Weight	1193.94 g/mol	[3]
Appearance	Clear, pale yellow liquid	[1]
Odor	Odorless	
Solubility	Insoluble in water; Soluble in organic solvents and hydrocarbons.	[1] [4]

Table 2: Quantitative Physicochemical Data for Pentaerythritol Tetraoleate

Parameter	Value Range	References
Density (g/cm ³)	0.91 - 0.965	[1] [2] [3]
Viscosity @ 40 °C (mm ² /s)	60 - 70	[5]
Viscosity @ 100 °C (mm ² /s)	11.5 - 13.5	[5]
Viscosity Index	≥ 175	
Refractive Index @ 20 °C	1.462 - 1.48	[1] [2]
Boiling Point (°C)	~996 (calculated)	[2] [3]
Melting Point (°C)	< -10 to -20	[1] [2]
Flash Point (°C)	270 - 343	[2] [3]
Acid Value (mg KOH/g)	≤ 1.0 - 5.0	[2]
Saponification Value (mg KOH/g)	175 - 195	[3]
Hydroxyl Value (mg KOH/g)	≤ 20	[3]

Experimental Protocols

Detailed methodologies are essential for the accurate determination of the physicochemical properties of **pentaerythritol tetraoleate**. The following protocols are based on established methods for characterizing similar ester-based compounds.

Synthesis of Pentaerythritol Tetraoleate

This protocol describes a typical esterification reaction to synthesize PETO.

Materials:

- Pentaerythritol
- Oleic acid (molar ratio to pentaerythritol: 4.1:1)
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent, for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- A mixture of pentaerythritol, oleic acid, p-toluenesulfonic acid, and toluene is placed in a round-bottom flask equipped with a Dean-Stark apparatus and a condenser.
- The reaction mixture is heated to reflux. The water produced during the esterification is removed azeotropically with toluene and collected in the Dean-Stark trap.
- The reaction is monitored by measuring the acid value of the mixture. The reaction is considered complete when the acid value is less than 1 mg KOH/g.
- After cooling, the reaction mixture is washed with a 5% sodium bicarbonate solution to neutralize the catalyst, followed by washing with distilled water until the aqueous layer is

neutral.

- The organic layer is dried over anhydrous sodium sulfate.
- The solvent (toluene) is removed under reduced pressure using a rotary evaporator.
- The crude product is then purified by vacuum distillation to obtain pure **pentaerythritol tetraoleate**.^[6]

Determination of Density

The density of the viscous PETO liquid can be determined using a pycnometer or a vibrating tube densimeter.

Materials:

- Pycnometer of a known volume
- Analytical balance
- Thermostatically controlled water bath
- **Pentaerythritol tetraoleate** sample

Procedure:

- Clean and dry the pycnometer thoroughly and determine its empty weight.
- Calibrate the pycnometer with deionized water at a specific temperature (e.g., 20°C) to determine its exact volume.
- Fill the pycnometer with the PETO sample, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a thermostatically controlled water bath until it reaches thermal equilibrium.
- Remove the pycnometer, wipe it dry, and weigh it.

- The density is calculated by dividing the mass of the PETO sample by the volume of the pycnometer.

Determination of Viscosity

The kinematic viscosity of PETO can be measured using a capillary viscometer, such as a Cannon-Fenske viscometer, or a rotational viscometer.

Materials:

- Cannon-Fenske viscometer
- Thermostatically controlled viscosity bath
- Stopwatch
- **Pentaerythritol tetraoleate** sample

Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of PETO.
- Charge the viscometer with the PETO sample.
- Place the viscometer in a constant temperature bath (e.g., 40°C or 100°C) and allow it to equilibrate for at least 30 minutes.
- Using suction, draw the liquid up into the upper bulb of the viscometer.
- Release the suction and measure the time it takes for the liquid meniscus to pass between the two marked points on the viscometer.
- The kinematic viscosity is calculated by multiplying the efflux time by the viscometer calibration constant.

Determination of Refractive Index

An Abbé refractometer is commonly used to measure the refractive index of liquids like PETO.

Materials:

- Abbé refractometer
- Constant temperature water circulator
- **Pentaerythritol tetraoleate** sample
- Soft tissue paper
- Ethanol or acetone for cleaning

Procedure:

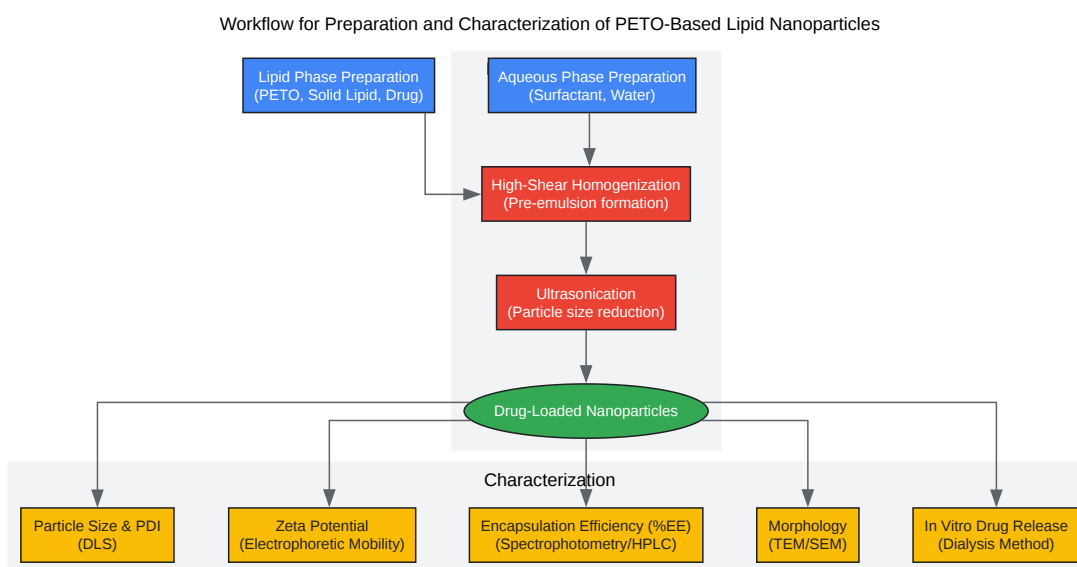
- Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surfaces are clean and dry.
- Apply a few drops of the PETO sample onto the lower prism.
- Close the prisms and allow the sample to spread evenly.
- Circulate water at a constant temperature (e.g., 20°C) through the instrument.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the instrument's scale.

Applications in Drug Delivery

While not a drug itself, the physicochemical properties of pentaerythritol esters make them interesting candidates for formulation development, particularly in the area of lipid-based drug delivery systems. For instance, **pentaerythritol tetraoleate** can be explored as a lipid component in the formulation of Solid Lipid Nanoparticles (SLNs) and Nanostructured Lipid Carriers (NLCs). These systems can enhance the solubility and bioavailability of poorly water-soluble drugs.

Workflow for PETO-Based Nanoparticle Formulation

The following diagram illustrates a generalized workflow for the preparation and characterization of drug-loaded nanoparticles using **pentaerythritol tetraoleate** as a lipid component.

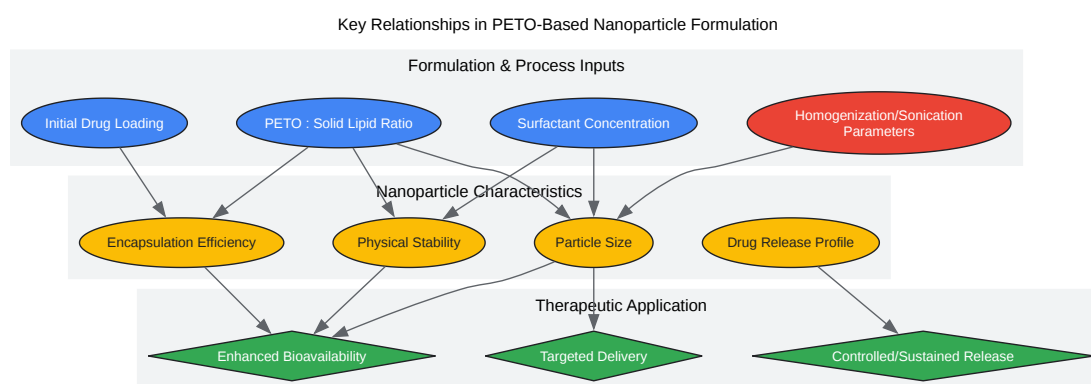


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Caption: A generalized workflow for the preparation and characterization of PETO-based lipid nanoparticles.

Logical Relationship in Nanoparticle Formulation

The selection of components and process parameters directly influences the final characteristics of the lipid nanoparticles, which in turn determine their suitability for a specific drug delivery application.



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Caption: Interdependencies of formulation inputs, nanoparticle characteristics, and therapeutic outcomes.

Conclusion

Pentaerythritol tetraoleate possesses a unique set of physicochemical properties that make it a versatile compound for various industrial applications. For the scientific and drug development community, these properties, particularly its lipid nature and high stability, open up avenues for its use in innovative drug delivery systems. A comprehensive understanding of its

characteristics and the methodologies to evaluate them is paramount for successful formulation development and research. The potential to incorporate PETO into advanced delivery platforms like SLNs and NLCs warrants further investigation to address challenges in drug solubility and bioavailability.

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